

# leico-4F: Application Notes for Advanced Photovoltaic Research

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *leico-4F*  
Cat. No.: *B13400239*

[Get Quote](#)

It appears there has been a misunderstanding regarding the application of **leico-4F**. Our comprehensive review of scientific literature indicates that **leico-4F** is a specialized organic semiconductor material primarily used in the research and development of organic solar cells (OSCs) and photodetectors. There is currently no evidence to suggest its use in any form of disease-related research.

Therefore, the following application notes have been tailored to its established scientific applications in the field of materials science and optoelectronics.

## Application Notes: **leico-4F** in Organic Photovoltaics

Audience: Materials Scientists, Physicists, and Engineers in the field of Organic Electronics.

### 1. Introduction to **leico-4F**

**leico-4F** is a low band-gap, non-fullerene acceptor (NFA) with an A-D-A (Acceptor-Donor-Acceptor) type structure. Its chemical name is 2,2'-[[4,4,9,9-Tetrakis(4-hexylphenyl)-4,9-dihydro-s-indaceno[1,2-b:5,6-b']dithiophene-2,7-diyl]bis[[4-[(2-ethylhexyl)oxy]-5,2-thiophenediyl]methylidene(5,6-difluoro-3-oxo-1H-indene-2,1(3H)-diylidene)]]bis[propanedinitrile].[1] The key characteristics of **leico-4F** include its ability to

absorb light in the near-infrared (NIR) region, with a maximum absorption around 860 nm.[1] This property makes it particularly valuable for creating organic solar cells that can capture a broader spectrum of sunlight.

The fluorination of the end-groups in **leico-4F** plays a crucial role in lowering its energy levels and reducing its electronic bandgap, which in turn red-shifts its absorption spectrum.[2] This modification also enhances  $\pi$ - $\pi$  stacking, leading to improved charge transport properties when blended with suitable donor materials.[2]

## 2. Key Applications

- **High-Performance Organic Solar Cells (OSCs):** **leico-4F** is a key component in the active layer of high-efficiency bulk heterojunction (BHJ) OSCs. When blended with a suitable polymer donor, such as PTB7-Th, it can achieve significant power conversion efficiencies (PCEs).[3][4]
- **Panchromatic Organic Photodetectors (OPDs):** The broad absorption spectrum of **leico-4F** makes it an excellent material for fabricating OPDs that are sensitive to a wide range of light wavelengths, from the visible to the near-infrared.[1]
- **Ternary Organic Solar Cells:** Incorporating **leico-4F** as a third component in a donor:acceptor blend can improve the overall efficiency of the solar cell by enhancing light absorption and optimizing the morphology of the active layer.[1][5]

## 3. Quantitative Data Summary

The following table summarizes key performance metrics of organic solar cells utilizing **leico-4F** as the non-fullerene acceptor.

Donor Material	Device Structure	Power Conversion Efficiency (PCE)	Short-Circuit Current Density (Jsc)	Open-Circuit Voltage (Voc)	Fill Factor (FF)
PTB7-Th	ITO/ZnO/PTB7-Th:IEICO-4F/MoOx/Ag	12.8%	27.3 mA/cm <sup>2</sup>	0.71 V	66%
PTB7-Th	glass/ITO/PE DOT:PSS/PTB7-Th:IEICO-4F/PDINO/Al	>11%	Not Specified	Not Specified	Not Specified
PBDB-T	Not Specified	11.2% (with ITIC, for comparison)	17.1 mA cm <sup>-2</sup> (with ITIC)	0.91 V (with ITIC)	72.5% (with ITIC)
PTB7-Th	Ternary blend with PC71BM	9.56% (with 10wt% IEICO-4F)	Not Specified	Not Specified	Not Specified

Note: The performance of organic solar cells is highly dependent on the specific fabrication conditions and the choice of donor material.

## 4. Experimental Protocols

### 4.1. Fabrication of a PTB7-Th:leico-4F Organic Solar Cell

This protocol describes a general procedure for fabricating an inverted-structure organic solar cell.

Materials:

- Indium Tin Oxide (ITO)-coated glass substrates
- Zinc Oxide (ZnO) nanoparticle solution

- PTB7-Th (Poly[[4,8-bis[(2-ethylhexyl)oxy]benzo[1,2-b:4,5-b']dithiophene-2,6-diyl][3-fluoro-2-[(2-ethylhexyl)carbonyl]thieno[3,4-b]thiophenediyl]])
- **leico-4F**
- Chlorobenzene (CB)
- 1-Chloronaphthalene (CN) (as solvent additive)
- Molybdenum Oxide (MoO<sub>x</sub>)
- Silver (Ag)

#### Procedure:

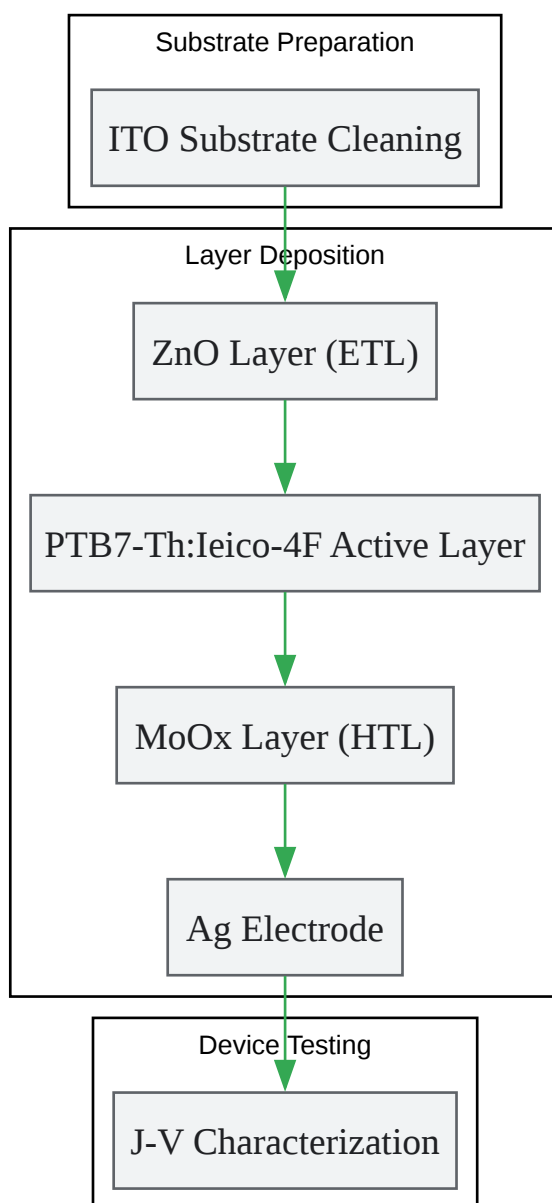
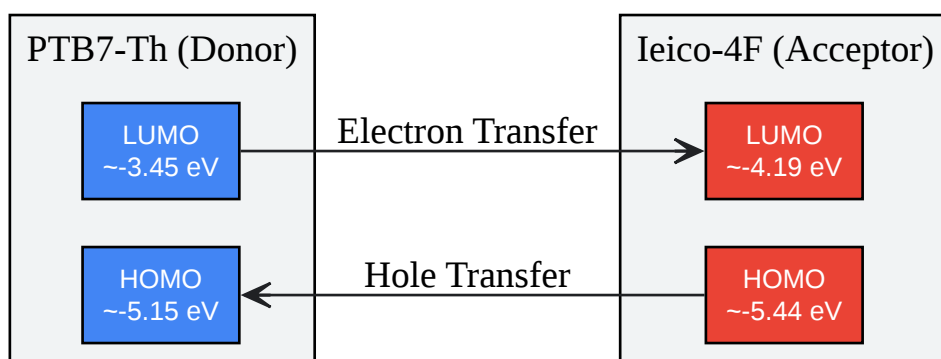
- Substrate Cleaning: Clean the ITO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropyl alcohol for 20 minutes each.
- Electron Transport Layer Deposition: Spin-coat a layer of ZnO nanoparticle solution onto the ITO substrate and anneal at 200°C for 30 minutes.<sup>[6]</sup>
- Active Layer Preparation:
  - Prepare a blend solution of PTB7-Th and **leico-4F** in chlorobenzene at a concentration of 20 mg/ml.<sup>[4]</sup> The ratio of PTB7-Th to **leico-4F** can be optimized (e.g., 1:1.5 to 1:3).<sup>[7]</sup>
  - Add a small percentage of 1-chloronaphthalene (e.g., 3% v/v) as a solvent additive to control the blend morphology.
- Active Layer Deposition: Spin-coat the active layer solution onto the ZnO layer in an inert atmosphere (e.g., a glovebox). The spin speed and time should be optimized to achieve a desired film thickness (e.g., 100 nm).<sup>[6]</sup>
- Hole Transport Layer Deposition: Thermally evaporate a thin layer of MoO<sub>x</sub> (e.g., 10 nm) on top of the active layer.
- Anode Deposition: Thermally evaporate a layer of Ag (e.g., 100 nm) as the top electrode.

- Device Characterization: Measure the current-voltage (J-V) characteristics of the device under simulated AM 1.5G solar illumination.

## 5. Visualization of Concepts

### 5.1. Energy Level Diagram for a PTB7-Th:**leico-4F** Solar Cell

The following diagram illustrates the alignment of the highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energy levels for the donor (PTB7-Th) and acceptor (**leico-4F**), which is crucial for efficient charge separation and transport.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. ossila.com \[ossila.com\]](https://ossila.com)
- [2. eprints.whiterose.ac.uk \[eprints.whiterose.ac.uk\]](https://eprints.whiterose.ac.uk)
- [3. Ultra-narrow bandgap non-fullerene organic solar cells with low voltage losses and a large photocurrent - Journal of Materials Chemistry A \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Ieico-4F: Application Notes for Advanced Photovoltaic Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13400239/docs#ieico-4f-application-notes-for-advanced-photovoltaic-research\]](https://www.benchchem.com/product/b13400239/docs#ieico-4f-application-notes-for-advanced-photovoltaic-research)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)